analytical methods for quantifying Diethyl (hydroxymethyl)phosphonate

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Compound of Interest

Compound Name:	*Diethyl (hydroxymethyl)phosphonate*
CAS No.:	*3084-40-0*
Cat. No.:	*B1293930*

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An Application Guide to the Quantitative Analysis of **Diethyl (hydroxymethyl)phosphonate**

Abstract

This comprehensive application note provides detailed methodologies for the quantitative analysis of **Diethyl (hydroxymethyl)phosphonate** (DHMP), a versatile organophosphorus compound with significant applications in chemical synthesis and biochemical research.[1] Accurate quantification of DHMP is critical for quality control in manufacturing, monitoring reaction kinetics, and conducting metabolic studies. This guide is designed for researchers, scientists, and drug development professionals, offering in-depth protocols for Gas Chromatography (GC), High-Performance Liquid Chromatography (HPLC), and quantitative Nuclear Magnetic Resonance (qNMR) spectroscopy. Each protocol is presented with an emphasis on the scientific rationale behind experimental choices, ensuring robust and reproducible results.

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Introduction to **Diethyl (hydroxymethyl)phosphonate (DHMP)**

Diethyl (hydroxymethyl)phosphonate (CAS No: 3084-40-0) is a colorless, viscous liquid with the molecular formula $C_5H_{13}O_4P$.[1][2] It serves as a crucial intermediate in the synthesis of a variety of compounds, including antiviral agents like Tenofovir and Cidofovir.[3] Its utility also extends to its use as a flame retardant and as a reagent in biochemical studies for understanding phosphonate metabolism.[1] Given its role in these critical applications, the development of reliable and validated analytical methods for its precise quantification is of paramount importance.

This guide explores the primary analytical techniques for DHMP quantification, detailing their principles, advantages, and limitations. We provide validated, step-by-step protocols to serve as a practical resource for laboratory implementation.

Analytical Method Selection: A Strategic Approach

The choice of an analytical method for DHMP is dictated by several factors, including the sample matrix, required sensitivity, available instrumentation, and the specific goals of the analysis (e.g., purity assessment vs. trace quantification). The following diagram outlines a logical workflow for method selection.

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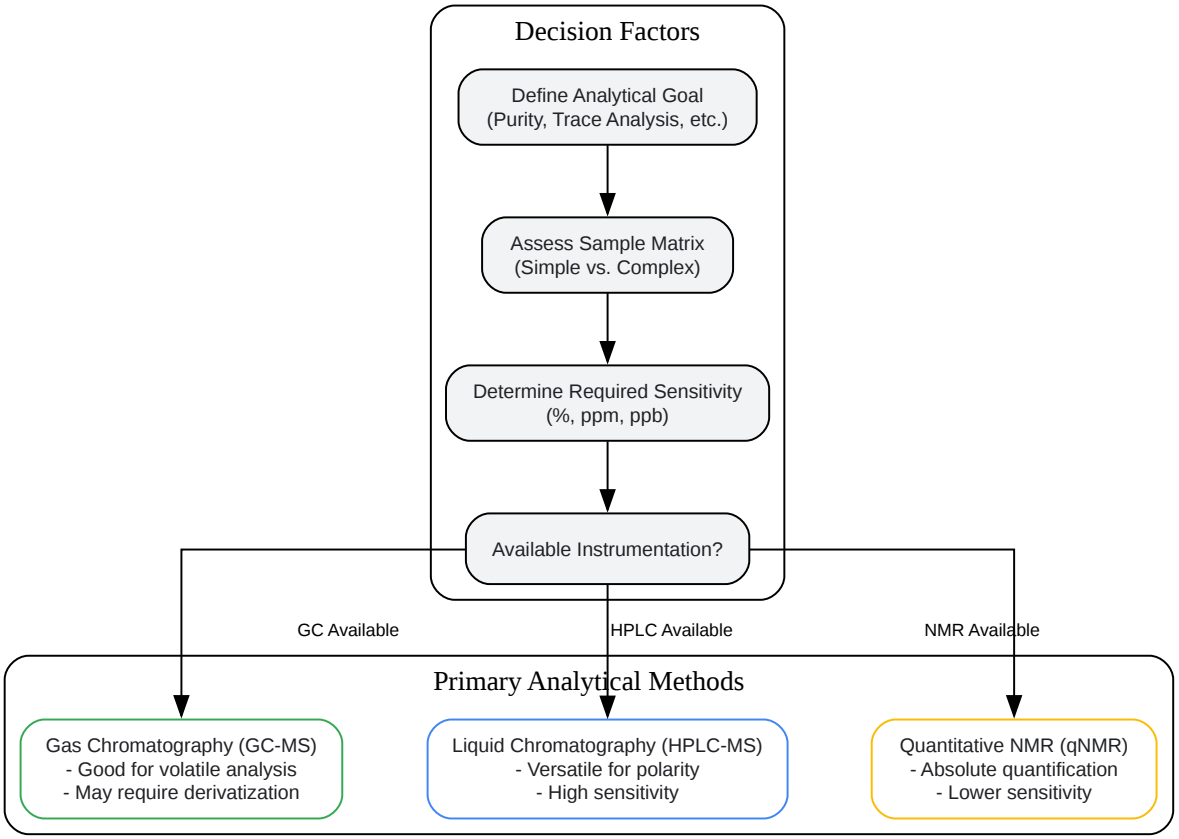

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Caption: Decision workflow for selecting an appropriate analytical method for DHMP.

Gas Chromatography-Mass Spectrometry (GC-MS)

Gas chromatography is a powerful technique for separating and analyzing compounds that can be vaporized without decomposition. For DHMP, which has a relatively high boiling point (124-126 °C at 3 mmHg), GC analysis requires careful optimization of parameters to ensure good chromatographic performance.[1][4]

3.1. Principle & Rationale

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In GC, a sample is injected into a heated inlet, vaporized, and swept by a carrier gas through a capillary column. The separation is based on the differential partitioning of the analyte between the mobile phase (carrier gas) and the stationary phase coated on the column wall. Mass spectrometry (MS) provides highly sensitive and specific detection, confirming the identity of the analyte based on its mass-to-charge ratio and fragmentation pattern. While direct injection is possible, the polarity and thermal lability of DHMP can lead to peak tailing and decomposition.[5] Derivatization, though adding a process step, can mitigate these issues, but modern, inert GC systems often make it unnecessary.

3.2. Experimental Protocol: GC-MS

This protocol is designed for the quantification of DHMP in a relatively clean solvent matrix, such as monitoring a chemical reaction.

3.2.1. Reagents and Materials

- **Diethyl (hydroxymethyl)phosphonate** (DHMP) reference standard (≥95% purity)[1]
- Methanol or Acetonitrile (HPLC grade or higher)
- Internal Standard (IS): Triphenyl phosphate or a suitable stable phosphonate ester.
- Volumetric flasks, pipettes, and autosampler vials.

3.2.2. Instrument and Conditions

- GC System: Agilent 8890 or equivalent, equipped with a split/splitless injector.
- MS Detector: Agilent 5977B MSD or equivalent.
- Column: DB-5ms (30 m x 0.25 mm, 0.25 µm) or similar mid-polarity column.
- Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- Injector Temperature: 250°C.
- Injection Volume: 1 µL in split mode (e.g., 20:1).

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- Oven Program:
  - Initial temperature: 100°C, hold for 1 minute.
  - Ramp: 15°C/min to 280°C.
  - Hold: 5 minutes at 280°C.
- MSD Transfer Line: 280°C.
- Ion Source: Electron Ionization (EI) at 70 eV, 230°C.
- Acquisition Mode: Selected Ion Monitoring (SIM) for quantification.
  - DHMP Ions (example): m/z 168 (M+), 139, 111.
  - IS Ions: Select appropriate ions for the chosen internal standard.

3.2.3. Procedure

- Standard Preparation: Prepare a stock solution of DHMP (e.g., 1 mg/mL) in methanol. Perform serial dilutions to create calibration standards ranging from 1 µg/mL to 100 µg/mL. Add a constant concentration of the internal standard to each.
- Sample Preparation: Dilute the test sample with methanol to fall within the calibration range. Add the internal standard at the same concentration used for the standards.
- Analysis: Inject the calibration standards followed by the samples.
- Quantification: Construct a calibration curve by plotting the ratio of the DHMP peak area to the IS peak area against the DHMP concentration. Determine the concentration of DHMP in the samples from this curve.

High-Performance Liquid Chromatography (HPLC)

HPLC is an exceptionally versatile technique for separating non-volatile or thermally sensitive compounds. Given DHMP's polarity and high water solubility (500 g/L at 20°C), reversed-phase HPLC is a suitable approach.[2]

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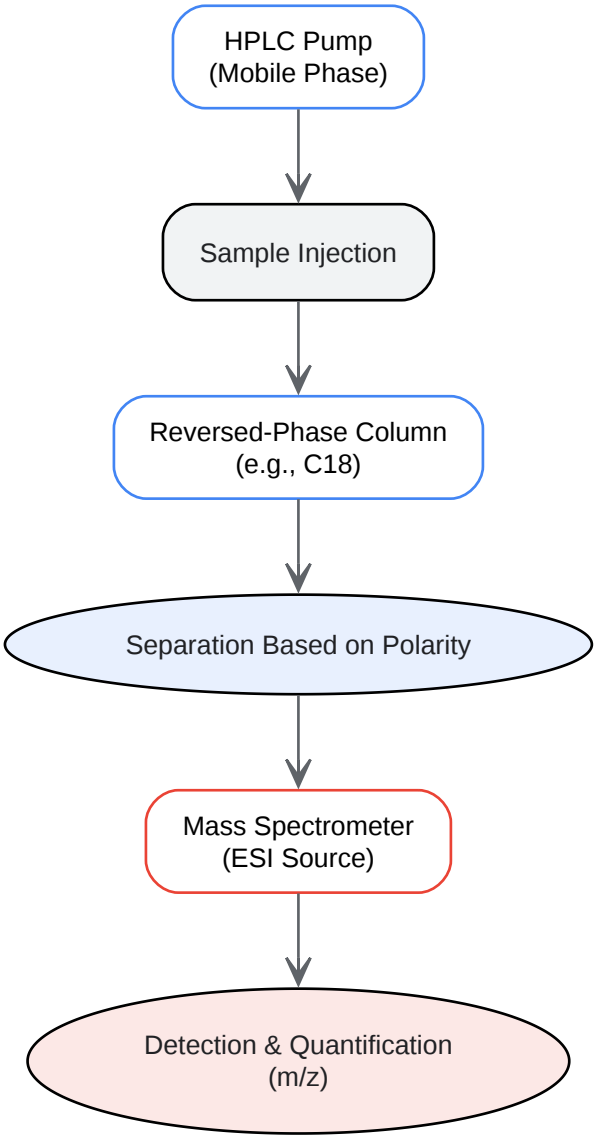
4.1. Principle & Rationale

Reversed-phase HPLC separates analytes based on their hydrophobic interactions with a non-polar stationary phase (e.g., C18). A polar mobile phase is used, and analytes are eluted in order of increasing hydrophobicity. DHMP, being polar, will elute early under standard RP conditions. The primary challenge is detection, as DHMP lacks a strong UV chromophore.[6] Therefore, coupling HPLC with mass spectrometry (HPLC-MS) is the preferred method for achieving high sensitivity and specificity. Using a volatile buffer like formic acid in the mobile phase is crucial for MS compatibility.[7]



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Caption: General workflow for HPLC-MS analysis of DHMP.

4.2. Experimental Protocol: HPLC-MS

4.2.1. Reagents and Materials

- DHMP reference standard (≥95% purity).
- Water (LC-MS grade).
- Acetonitrile (LC-MS grade).
- Formic Acid (LC-MS grade).
- Internal Standard (IS): A stable, structurally similar compound if available, or an isotopically labeled standard.

4.2.2. Instrument and Conditions

- HPLC System: Agilent 1290 Infinity II or equivalent.
- MS Detector: Agilent 6470 Triple Quadrupole or equivalent.
- Column: C18 column (e.g., Zorbax Eclipse Plus C18, 2.1 x 50 mm, 1.8 µm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Flow Rate: 0.4 mL/min.
- Gradient:
  - 0-1 min: 5% B.
  - 1-5 min: 5% to 95% B.
  - 5-7 min: 95% B.

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- 7.1-9 min: 5% B (re-equilibration).

- Injection Volume: 2 µL.
- Column Temperature: 40°C.
- MS Source: Electrospray Ionization (ESI), Positive Mode.
- Key MS Parameters:
  - Gas Temp: 300°C.
  - Gas Flow: 8 L/min.
  - Nebulizer: 40 psi.
  - Capillary Voltage: 4000 V.
  - Acquisition Mode: Multiple Reaction Monitoring (MRM) for highest sensitivity. (Precursor > Product ion transitions would need to be optimized for DHMP and the IS).

4.2.3. Procedure

- Standard Preparation: Prepare a 1 mg/mL stock of DHMP in 50:50 water:acetonitrile. Create calibration standards from 1 ng/mL to 500 ng/mL by serial dilution. Add a constant concentration of IS.
- Sample Preparation: Dilute samples in the initial mobile phase composition (95:5 A:B) to ensure good peak shape and fall within the calibration range. Add IS.
- Analysis: Run the calibration curve, followed by samples. Include quality control (QC) samples at low, mid, and high concentrations.
- Quantification: Generate a calibration curve using the area ratios of the analyte to the IS. Calculate sample concentrations based on this curve.

Quantitative NMR (qNMR) Spectroscopy

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NMR spectroscopy is a primary analytical method that provides both structural and quantitative information. For phosphorus-containing compounds, ^{31}P NMR is particularly powerful due to the 100% natural abundance and high sensitivity of the ^{31}P nucleus.[8]

5.1. Principle & Rationale

Quantitative NMR (qNMR) relies on the principle that the integrated signal area of a nucleus is directly proportional to the number of nuclei contributing to that signal. By including a certified internal standard of known concentration, the concentration of the analyte can be determined without the need for an analyte-specific calibration curve. This makes qNMR a highly accurate, "first principles" method for purity assessment and quantification. The key to accuracy is ensuring full spin-lattice relaxation (T_1) between pulses, which is achieved by setting an appropriate relaxation delay (D1).

5.2. Experimental Protocol: ^{31}P qNMR

5.2.1. Reagents and Materials

- DHMP sample.
- Deuterated Solvent: Chloroform-d ($CDCl_3$) or Methanol-d_4.
- Internal Standard (IS): A certified reference material containing phosphorus with a known purity and a signal that does not overlap with DHMP, e.g., Triphenyl phosphate.

5.2.2. Instrument and Conditions

- NMR Spectrometer: 400 MHz or higher, equipped with a broadband probe.
- Pulse Program: Standard single-pulse acquisition with proton decoupling.
- Key Acquisition Parameters:
  - Pulse Angle: 30-45° (to reduce T_1 effects).
  - Relaxation Delay (D1): ≥ 5 times the longest T_1 of interest (for both DHMP and IS). A D1 of 30-60 seconds is often a safe starting point for ^{31}P qNMR.

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- Number of Scans: 16 to 64, sufficient for a good signal-to-noise ratio (>250:1).

5.2.3. Procedure

- Sample Preparation:
  - Accurately weigh approximately 10-20 mg of the DHMP sample (m_analyte) into a vial.
  - Accurately weigh approximately 10-20 mg of the internal standard (m_std) into the same vial.
  - Dissolve the mixture in a precise volume (e.g., 0.7 mL) of deuterated solvent.
  - Transfer the solution to an NMR tube.
- Data Acquisition: Acquire the ^{31}P NMR spectrum using the parameters defined above.
- Data Processing:
  - Apply Fourier transform, phase correction, and baseline correction.
  - Integrate the distinct signals for DHMP (I_analyte) and the internal standard (I_std).
- Calculation: The purity or concentration of DHMP is calculated using the following formula:

  Purity (%) = (I_analyte / I_std) * (N_std / N_analyte) * (M_analyte / M_std) * (m_std / m_analyte) * P_std

  Where:
  - I: Integral area
  - N: Number of phosphorus atoms per molecule (usually 1 for both)
  - M: Molar mass
  - m: Mass
  - P_std: Purity of the internal standard

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Method Comparison and Validation Summary

All analytical methods used for quantification must be validated to ensure they are fit for purpose.[9] Key validation parameters include linearity, accuracy, precision, and sensitivity (LOD/LOQ).[9][10]

Parameter	GC-MS	HPLC-MS	^{31}P qNMR
Principle	Volatility-based separation	Polarity-based separation	Nuclear spin properties
Sensitivity (Typical LOQ)	Low µg/mL (ppm)	Low ng/mL (ppb)	~0.1% by weight
Specificity	High (Mass Fragmentation)	Very High (MRM)	High (Chemical Shift)
Sample Throughput	Moderate	High	Low
Quantification	External/Internal Standard	External/Internal Standard	Absolute (with IS)
Pros	Good for purity of raw materials	Excellent for complex matrices, high sensitivity	No reference standard needed for analyte, high precision
Cons	Potential thermal degradation	Higher equipment cost, matrix effects	Lower sensitivity, longer analysis time

Conclusion

The quantification of **Diethyl (hydroxymethyl)phosphonate** can be reliably achieved using several advanced analytical techniques.

- GC-MS is a robust method suitable for purity assessments and analysis in simple matrices.
- HPLC-MS offers superior sensitivity and specificity, making it the method of choice for trace-level quantification in complex biological or environmental samples.

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- Quantitative ^{31}P NMR stands out as a primary method for determining purity with high accuracy and precision, requiring no specific DHMP reference standard for calibration.

The selection of the optimal method depends on the specific analytical requirements. The protocols provided herein offer a solid foundation for developing and validating a method that is robust, reliable, and fit for its intended purpose.

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